

SB 706504 cytotoxicity in cell lines

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Compound of Interest

Compound Name: SB 706504

Cat. No.: B10764223

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Technical Support Center: SB 706504

This technical support center provides guidance for researchers, scientists, and drug development professionals investigating the cytotoxic effects of **SB 706504** in various cell lines.

Product Information

SB 706504 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK). [1][2][3] It has been primarily investigated for its anti-inflammatory properties, particularly in the context of chronic obstructive pulmonary disease (COPD), where it has been shown to inhibit the expression of inflammatory genes in macrophages.[1][2]

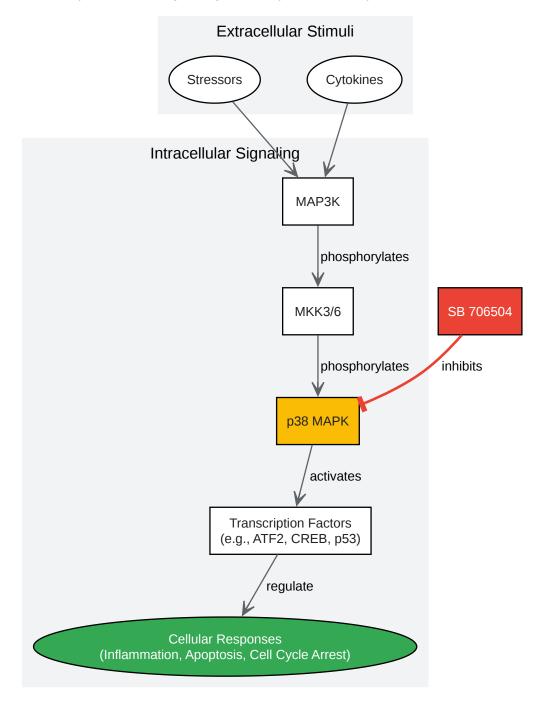
Important Note: As of the latest literature review, there is a notable lack of publicly available data specifically detailing the cytotoxic effects of **SB 706504**, including IC50 values, in cancer cell lines. The information provided below is based on the known mechanism of action of p38 MAPK inhibitors and the general roles of the p38 MAPK pathway in cell survival, apoptosis, and cell cycle regulation.

Mechanism of Action: p38 MAPK Inhibition

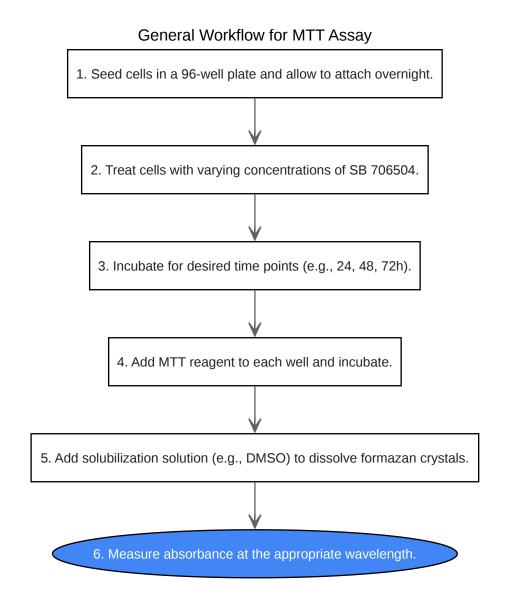
SB 706504 exerts its effects by inhibiting the p38 MAPK signaling pathway. This pathway is a key regulator of cellular responses to a variety of extracellular stimuli and stresses, playing a significant role in inflammation, cell differentiation, cell growth, and cell death.



p38 MAPK Signaling Pathway Inhibition by SB 706504

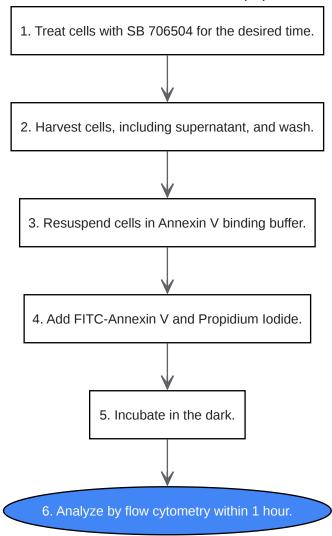




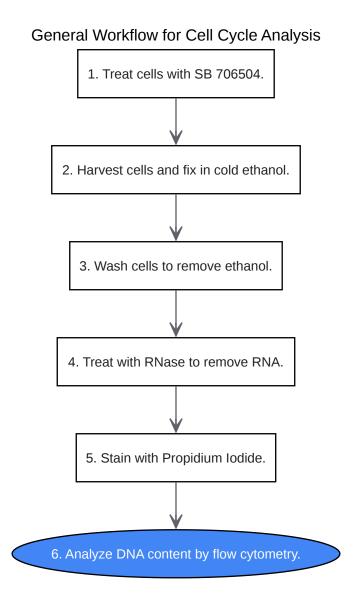




General Workflow for Annexin V/PI Apoptosis Assay







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References



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- 3. abmole.com [abmole.com]
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